Part 1: Analysis of CAS Number 37993-32-1

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Compound of Interest

Compound Name:	*Methyl 1-aminocyclohexanecarboxylate hydrochloride*
CAS No.:	*37993-32-1*
Cat. No.:	*B1322595*

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Chemical Identity and Properties

The compound registered under CAS Number 37993-32-1 is unequivocally identified as Methyl 1-aminocyclohexane-1-carboxylate hydrochloride[1][2][3]. It is a non-chiral, cyclic amino acid ester salt.

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Property	Value	Source(s)
IUPAC Name	methyl 1-aminocyclohexane-1-carboxylate;hydrochloride	[1][3]
Synonyms	H-ACH-OME, 1-Amino-1-cyclohexanecarboxylic acid methyl ester HCl	[3]
Molecular Formula	$C_8H_{16}ClNO_2$	[3]
Molecular Weight	193.67 g/mol	[3]
Appearance	Solid	[2]
Melting Point	210-212 °C	[2]

Synthesis

This compound is typically synthesized via the esterification of the parent amino acid, 1-aminocyclohexanecarboxylic acid. A common laboratory-scale procedure involves the reaction of the amino acid with thionyl chloride in methanol, which serves as both the solvent and the methylating agent. A similar procedure for a cyclopentyl analog is well-documented[4].

Representative Experimental Protocol: Esterification of a Cyclic Amino Acid

- Reaction Setup: Suspend 1-aminocyclohexanecarboxylic acid (1.0 eq) in anhydrous methanol at 0 °C under an inert atmosphere (e.g., Nitrogen or Argon).
- Reagent Addition: Add thionyl chloride (1.1 - 1.5 eq) dropwise to the stirred suspension, maintaining the temperature at 0 °C.
- Reaction: After the addition is complete, allow the mixture to warm to room temperature and then heat to reflux (approx. 65 °C) for 2-4 hours, or until the reaction is complete as monitored by Thin Layer Chromatography (TLC).
- Work-up: Cool the reaction mixture and remove the solvent under reduced pressure.

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- Purification: Triturate the resulting solid residue with a non-polar solvent, such as anhydrous diethyl ether, to induce crystallization and remove impurities. Filter the solid product and dry it under a vacuum to yield Methyl 1-aminocyclohexane-1-carboxylate hydrochloride.

Applications and Biological Activity

The primary application of Methyl 1-aminocyclohexane-1-carboxylate hydrochloride is as a laboratory chemical and a building block in organic synthesis[2]. Its structure, containing a quaternary carbon center and both an amine and an ester functional group, makes it a useful starting material for the synthesis of more complex molecules, including peptides and heterocyclic compounds. There is limited information in the public domain regarding its specific biological activities or therapeutic applications.

Safety and Handling

As a laboratory chemical, standard safety precautions should be observed. The compound is classified with the following hazards:

GHS Hazard Code	Description	Source(s)
H302	Harmful if swallowed	[2][3]
H315	Causes skin irritation	[2][3]
H319	Causes serious eye irritation	[2][3]
H335	May cause respiratory irritation	[2][3]

Precautionary Statements: P261, P264, P270, P271, P280, P302+P352, P304+P340, P305+P351+P338, P330[2]. Use in a well-ventilated area, preferably a fume hood, and wear appropriate Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat.

Part 2: An In-depth Guide to Trimethoxyphenyl (TMP) Propanenitrile Derivatives in Oncology Research

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Introduction: A Privileged Scaffold in Anticancer Drug Discovery

The 3,4,5-trimethoxyphenyl (TMP) moiety is a privileged structural motif in medicinal chemistry, renowned for its role in potent biological activity[5]. This electron-rich phenyl ring is a critical pharmacophore found in several natural products, most notably Combretastatin A-4 (CA-4), a powerful anticancer agent isolated from the African bush willow Combretum caffrum[5].

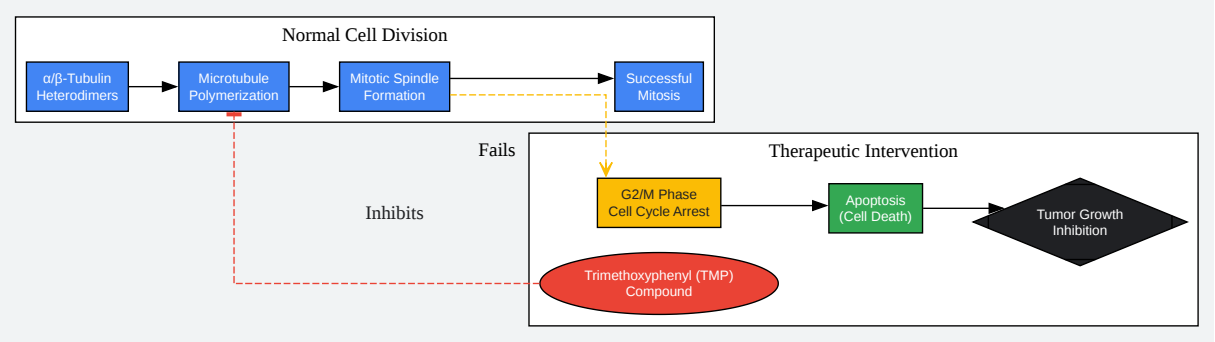
Compounds featuring the TMP group, often linked to a second aromatic ring or a heterocyclic system via a propanenitrile or similar chain, are of intense interest as they function as tubulin polymerization inhibitors. They bind to the colchicine binding site on β-tubulin, disrupting microtubule dynamics and leading to cell cycle arrest and apoptosis in cancer cells[5][6]. This class of agents holds significant therapeutic promise, offering potential advantages over established microtubule-targeting drugs like taxanes and vinca alkaloids, such as oral bioavailability and an ability to overcome certain types of multi-drug resistance[6].

The Molecular Target: Disrupting Microtubule Dynamics

The primary mechanism of action for TMP-containing anticancer agents is the disruption of the dynamic instability of microtubules.

- The Target: Microtubules are essential cytoskeletal polymers composed of α- and β-tubulin heterodimers. Their ability to rapidly polymerize and depolymerize is critical for the formation of the mitotic spindle, the cellular machinery that segregates chromosomes during cell division (mitosis)[6][7].
- The Inhibition: TMP derivatives bind to the colchicine site on β-tubulin, which is distinct from the taxane and vinca alkaloid binding sites[7]. This binding event introduces a conformational change that prevents the tubulin dimers from polymerizing into functional microtubules.
- The Cellular Consequence: The inhibition of tubulin polymerization leads to the collapse of the mitotic spindle. The cell, unable to properly align and separate its chromosomes, activates a mitotic checkpoint, leading to arrest in the G2/M phase of the cell cycle. Prolonged mitotic arrest ultimately triggers the intrinsic apoptotic pathway, resulting in programmed cell death[8][9][10].

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Figure 1: Mechanism of action for TMP-based tubulin inhibitors.

Synthesis and Characterization of a Model Compound: 3-(3,4,5-Trimethoxyphenyl)propanenitrile

The synthesis of TMP propanenitrile derivatives can be achieved through several reliable routes. Here, we detail two common strategies for the preparation of 3-(3,4,5-Trimethoxyphenyl)propanenitrile (CAS 49621-50-3)[5].

Strategy A: Knoevenagel Condensation followed by Reduction

This two-step approach involves the initial formation of an α,β-unsaturated nitrile, which is subsequently reduced to the saturated propanenitrile.

- Knoevenagel Condensation: 3,4,5-Trimethoxybenzaldehyde is reacted with acetonitrile in the presence of a base (e.g., sodium ethoxide). The base deprotonates acetonitrile, which then acts as a nucleophile, attacking the aldehyde carbonyl. Subsequent dehydration yields 3-(3,4,5-trimethoxyphenyl)acrylonitrile.

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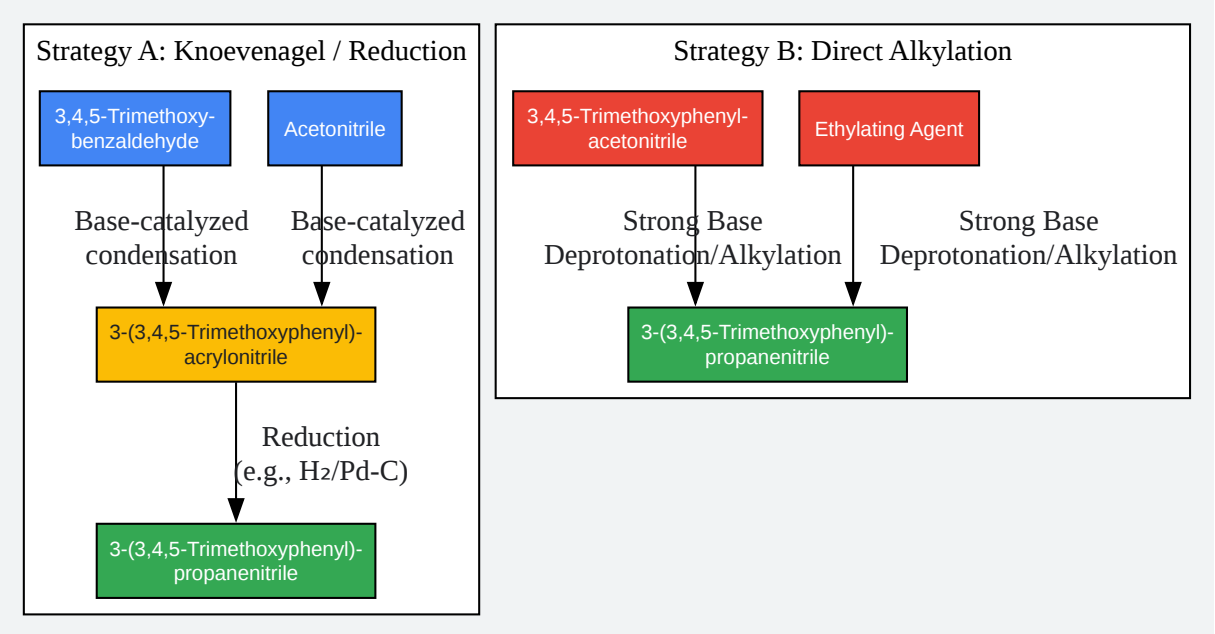
- Reduction: The carbon-carbon double bond of the acrylonitrile intermediate is reduced. This can be achieved through catalytic hydrogenation (e.g., H_2 gas with a Palladium-on-carbon catalyst) or using chemical reducing agents like sodium borohydride in the presence of a nickel catalyst.

Strategy B: Alkylation of 3,4,5-Trimethoxyphenylacetonitrile

This is a more direct, one-step approach leveraging the acidity of the α-protons to the nitrile group.

- Deprotonation: The starting material, 3,4,5-trimethoxyphenylacetonitrile, is treated with a strong base (e.g., sodium hydride or lithium diisopropylamide) to form a resonance-stabilized carbanion.

- Nucleophilic Attack: The resulting carbanion is then treated with an appropriate electrophile, such as a haloacetonitrile or a related species, to form the propanenitrile backbone. Note: This route is conceptually simpler but may require more specialized reagents compared to Strategy A.



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